

A Comprehensive Technical Guide to the Solubility of (+)-Dihydrocarvone in Organic Solvents

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Compound of Interest

Compound Name: (+)-Dihydrocarvone

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This technical guide provides an in-depth analysis of the solubility of **(+)-dihydrocarvone**, a naturally occurring monoterpene with significant applications in the flavor, fragrance, and pharmaceutical industries. A thorough understanding of its solubility in various organic solvents is critical for its effective use in synthesis, formulation, and purification processes. This document presents quantitative solubility data, detailed experimental methodologies for solubility determination, and a visual representation of the experimental workflow.

Quantitative Solubility Data

The solubility of **(+)-dihydrocarvone** has been determined in a range of organic solvents at 25°C. The following table summarizes this quantitative data, offering a valuable resource for solvent selection in research and development.^[1]

Solvent	Solubility (g/L) at 25°C
Chloroform	1647.6
1,4-Dioxane	1063.69
Isopropanol	794.45
Ethanol	734.76
Tetrahydrofuran (THF)	713.9
Acetonitrile	610.26
Methanol	588.71
n-Butanol	588.38
n-Propanol	585.33
sec-Butanol	513.22
n-Butyl acetate	475.58
2-Butanone	470.26
Ethyl acetate	465.79
Methyl acetate	451.37
Isobutanol	418.39
Toluene	391.27
N,N-Dimethylformamide (DMF)	371.76
Acetone	366.23
n-Pentanol	323.91
Dimethyl sulfoxide (DMSO)	245.75
n-Octanol	211.05
N-Methyl-2-pyrrolidone (NMP)	209.89
Ethylene glycol	85.95

Cyclohexane	72.22
n-Hexane	32.73
Water	1.99

Experimental Protocols: The Shake-Flask Method

The determination of solubility for compounds like **(+)-dihydrocarvone** is most reliably achieved using the isothermal shake-flask method, which is widely regarded as the "gold standard".^{[2][3]} This method involves equilibrating a surplus of the solute with the solvent at a constant temperature until saturation is reached. The concentration of the dissolved solute is then quantified.

Materials and Equipment:

- **(+)-Dihydrocarvone** (high purity)
- Selected organic solvents (analytical grade)
- Thermostatically controlled shaker or water bath
- Analytical balance
- Vials with airtight seals (e.g., screw-cap vials with PTFE septa)
- Syringe filters (e.g., 0.45 µm PTFE)
- Volumetric flasks and pipettes
- Analytical instrumentation for quantification (e.g., Gas Chromatography with Flame Ionization Detector (GC-FID), High-Performance Liquid Chromatography with UV detector (HPLC-UV), or Nuclear Magnetic Resonance (NMR) spectroscopy)

Procedure:

- **Preparation of Supersaturated Solutions:** An excess amount of **(+)-dihydrocarvone** is added to a known volume of the selected organic solvent in a sealed vial. The key is to ensure that

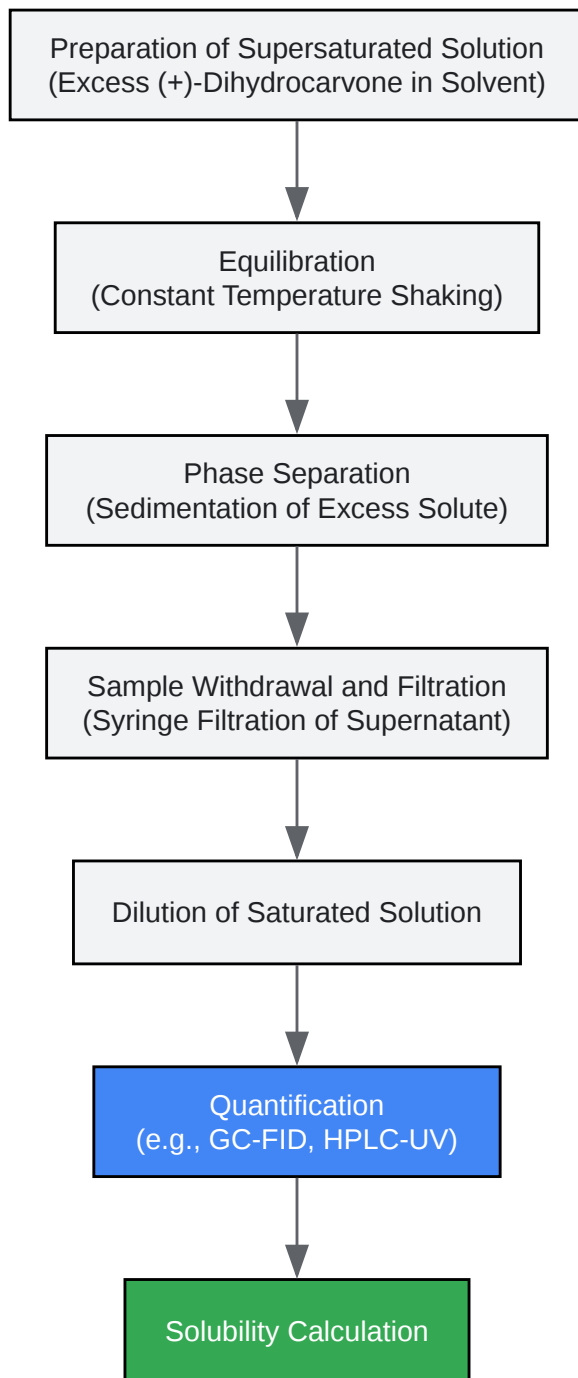
undissolved solute remains visible, confirming that the solution is saturated.

- **Equilibration:** The vials are placed in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25°C). The mixture is agitated for a sufficient period to ensure equilibrium is reached. This can range from 24 to 72 hours, depending on the solvent and the solute's properties.^{[2][4]}
- **Phase Separation:** After equilibration, the vials are allowed to stand undisturbed at the same constant temperature to allow the undissolved **(+)-dihydrocarvone** to sediment.
- **Sample Withdrawal and Filtration:** A clear aliquot of the supernatant is carefully withdrawn using a syringe. To remove any remaining undissolved microparticles, the sample is immediately filtered through a syringe filter into a clean vial. This step is crucial to prevent overestimation of the solubility.
- **Dilution:** The filtered saturated solution is then accurately diluted with the same solvent to a concentration that falls within the linear range of the analytical instrument.
- **Quantification:** The concentration of **(+)-dihydrocarvone** in the diluted sample is determined using a pre-calibrated analytical method (e.g., GC-FID, HPLC-UV, or qNMR).
- **Calculation:** The solubility is calculated by multiplying the measured concentration of the diluted sample by the dilution factor. The results are typically expressed in g/L or mol/L.

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the shake-flask method for determining the solubility of **(+)-dihydrocarvone**.

Workflow for Solubility Determination of (+)-Dihydrocarvone



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Caption: Experimental workflow for determining the solubility of **(+)-dihydrocarvone**.

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